Bioactivity profile of (3-Chloro-4-methylphenyl)(methyl)sulfane derivatives

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Compound of Interest

Compound Name:	*(3-Chloro-4-methylphenyl)(methyl)sulfane*
CAS No.:	*53250-85-4*
Cat. No.:	*B2856806*

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Bioactivity Profile: (3-Chloro-4-methylphenyl)(methyl)sulfane Scaffold

Executive Summary

(3-Chloro-4-methylphenyl)(methyl)sulfane (CAS: 53250-85-4), also known as 3-chloro-4-methylthioanisole, represents a "privileged scaffold" in medicinal chemistry. While often categorized as a chemical intermediate, its bioactivity profile is defined by its role as a high-affinity metabolic substrate and a lipophilic pharmacophore in anthelmintic and antimicrobial drug discovery.

This technical guide analyzes the molecule not merely as a building block, but as a bioactive entity subject to specific metabolic transformations (S-oxidation) and toxicological interactions. It serves as a critical probe for Cytochrome P450 (CYP) and Flavin-containing Monooxygenase (FMO) activity and functions as the lipophilic anchor in the synthesis of benzimidazole anthelmintics (e.g., Triclabendazole analogs).

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Physicochemical & Structural Determinants

The bioactivity of this scaffold is governed by the electronic interplay between the chloro- (electron-withdrawing) and methyl- (electron-donating) substituents on the thioanisole core.

Key Molecular Descriptors

Property	Value	Biological Implication
Molecular Formula	C_8H_9ClS	Core lipophilic anchor.
Molecular Weight	172.68 g/mol	Optimal for CNS penetration and oral bioavailability (Rule of 5 compliant).
LogP (Predicted)	~3.8 - 4.2	High lipophilicity; indicates strong membrane permeability and potential for accumulation in adipose tissue.
Electronic Effect	(+0.37) vs (-0.17)	The net effect reduces the electron density on the Sulfur atom compared to unsubstituted thioanisole, modulating metabolic oxidation rates.
H-Bond Donors/Acceptors	0 / 1 (S)	Limited water solubility; requires metabolism (S-oxidation) for clearance.

Metabolic Bioactivity: The S-Oxidation Pathway

The primary "bioactivity" of **(3-Chloro-4-methylphenyl)(methyl)sulfane** in a biological system is its rapid transformation. It acts as a competitive substrate for oxidative enzymes. Understanding this pathway is critical for predicting the half-life and toxicity of any drug candidate containing this motif.

Mechanism of Action (Metabolic)

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The sulfide moiety (-S-Me) undergoes sequential oxidation.[1] This is a bioactivation step in many pharmacological contexts (e.g., the sulfoxide is often the active pharmacophore in benzimidazoles).

- Phase I (S-Oxidation):
  - Enzymes: CYP450 (specifically CYP2C9, CYP3A4) and FMO3.
  - Transformation: Sulfide

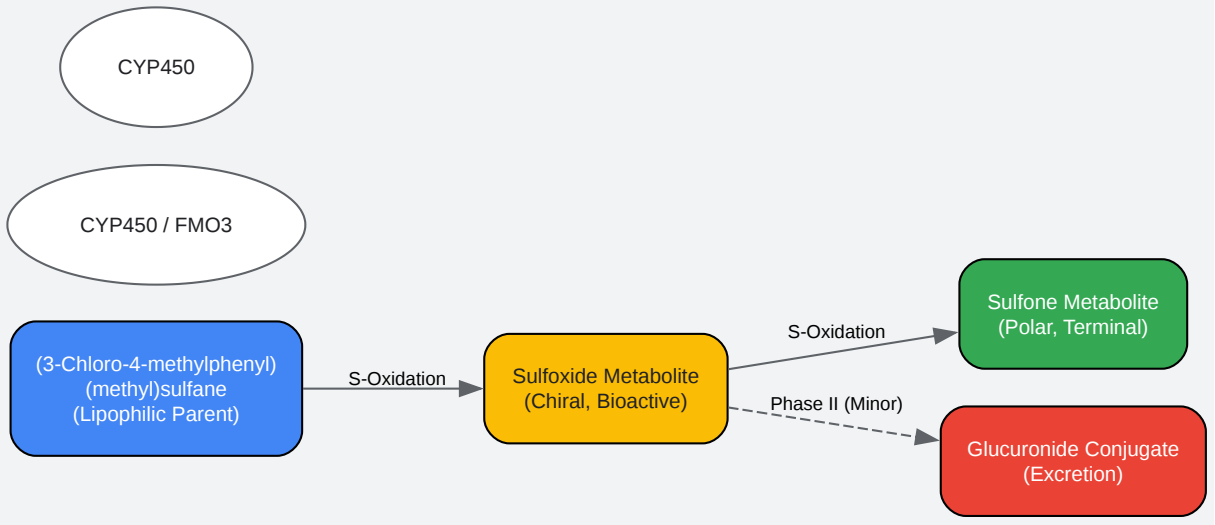
    Sulfoxide (Chiral center creation).
  - Bioactivity Shift: The sulfoxide is more polar and often exhibits higher biological potency (e.g., tubulin binding in parasites).
- Phase II (Sulfonation):
  - Transformation: Sulfoxide

    Sulfone.[1]
  - Result: The sulfone is typically metabolically stable and excreted, or acts as a "terminal residue" in toxicology.

Metabolic Pathway Visualization

The following diagram illustrates the sequential oxidation and the enzymatic drivers.

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Caption: Sequential S-oxidation pathway mediated by hepatic enzymes. The sulfoxide state represents the peak pharmacodynamic activity for many derivatives.

Pharmacological Applications (SAR)

This scaffold is rarely used as a monotherapy. Instead, it is a pharmacophore integrated into larger structures to confer specific properties.

Anthelmintic Activity (Benzimidazole Class)

The 3-chloro-4-methylthio motif mimics the substitution pattern found in Triclabendazole.

- Target:

  -Tubulin in helminths (worms).

- Mechanism: The chlorinated ring enhances binding affinity to the colchicine-binding site of tubulin, disrupting microtubule formation.

- SAR Insight: The methylthio group is a "pro-drug" moiety. Inside the host (or parasite), it oxidizes to the sulfoxide, which hydrogen-bonds effectively with the protein target.

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Antimicrobial & Anti-Tubercular Agents

Derivatives involving Indolizine ring fusions with this sulfide scaffold have shown potent anti-tubercular activity.

- Activity: Inhibition of Mycobacterium tuberculosis growth.
- Causality: The lipophilic sulfide tail facilitates penetration of the waxy mycobacterial cell wall.

Toxicology & Safety Profile

Direct exposure to the parent molecule carries specific risks associated with chlorinated aromatics.

- Skin Sensitization: Thioanisoles are known contact allergens. The sulfide group can react with skin proteins (haptenization).
- Hepatotoxicity: High-dose exposure can lead to centrilobular hypertrophy due to enzyme induction (peroxisome proliferation), a common trait of chlorinated paraffins and aryl sulfides.
- Environmental Toxicity: High LogP implies bioaccumulation potential in aquatic organisms.

Experimental Protocols

Protocol A: In Vitro Metabolic Stability Assay (Microsomal)

Purpose: To determine the intrinsic clearance (

) and half-life (

) of the scaffold, validating its metabolic susceptibility.

Materials:

- Pooled Liver Microsomes (Human/Rat) - 20 mg/mL protein conc.
- NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6PDH).

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- Test Compound: **(3-Chloro-4-methylphenyl)(methyl)sulfane** (10 mM DMSO stock).
- Stop Solution: Ice-cold Acetonitrile containing Internal Standard (e.g., Tolbutamide).

Step-by-Step Methodology:

- Preparation: Dilute test compound in phosphate buffer (100 mM, pH 7.4) to a final incubation concentration of 1 µM (0.1% DMSO final).
- Pre-Incubation: Mix microsomes (0.5 mg/mL final) with the test compound solution. Incubate at 37°C for 5 minutes.
- Initiation: Add NADPH regenerating system to start the reaction.
- Sampling: At time points

  min, remove 50 µL aliquots.
- Quenching: Immediately dispense aliquot into 150 µL of ice-cold Stop Solution. Vortex for 1 min.
- Clarification: Centrifuge at 4,000 rpm for 15 min at 4°C to pellet proteins.
- Analysis: Inject supernatant into LC-MS/MS. Monitor the depletion of the parent peak (m/z ~173) and appearance of sulfoxide (m/z ~189).
- Calculation: Plot

  vs. time. The slope

  gives

  .

Protocol B: Chemical Synthesis (Sandmeyer Route)

Purpose: To generate the scaffold from commercially available precursors if the direct reagent is unavailable.

- Starting Material: 3-Chloro-4-methylaniline.

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- Diazotization: Treat aniline with

  /

  at 0°C to form the diazonium salt.

- Thiolation: React the diazonium salt with Sodium Thiomethoxide (

) or Dimethyl Disulfide (

) under copper catalysis (Sandmeyer-type).

- Purification: Extract with Ethyl Acetate, wash with brine, and purify via silica gel chromatography (Hexane/EtOAc gradient).

References

- BenchChem. (2025). 3-Chloro-2-methylphenyl methyl sulfide: Physicochemical Properties and Applications. Retrieved from

- Wu, X., et al. (2016).[2] Efficient pathway for synthesis of aryl methyl sulfides via coupling of arylboronic acids. Pharmatutor / Elsevier. Retrieved from

- National Institutes of Health (NIH). (1985). Toxicity of chlorinated aromatic compounds in animals and humans. Environmental Health Perspectives. Retrieved from

- Chen, Y., et al. (2023). Synthesis of (methylthio)indolizine derivatives and their biological activity. Tetrahedron Letters. Retrieved from

- Advanced ChemBlocks. (2024). Product Analysis: (3-Chloro-4-fluoro-5-iodophenyl) (methyl)sulfane. Retrieved from

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